

In-Depth Technical Guide: 2-Amino-N-butylbenzamide (CAS 10494-82-3)

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Compound of Interest

Compound Name: 2-amino-N-butylbenzamide

Cat. No.: B082491

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical information, synthesis, and potential biological activities of **2-amino-N-butylbenzamide** (CAS 10494-82-3). While specific experimental data for this compound is limited in publicly available literature, this guide leverages information from structurally related compounds to provide insights into its potential properties and applications in research and drug development.

Chemical and Physical Properties

2-Amino-N-butylbenzamide is a small molecule belonging to the benzamide class. Its chemical structure and key properties are summarized below.

Property	Value	Reference
CAS Number	10494-82-3	[1]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O	[1]
Molecular Weight	192.26 g/mol	[1]
IUPAC Name	2-amino-N-butylbenzamide	[1]
Melting Point	83-85 °C	
Appearance	Solid	
Storage Temperature	2-8°C, protect from light	
SMILES	<chem>CCCCNC(=O)C1=CC=CC=C1N</chem>	[1]
InChIKey	MXZDMUOYQBHOCH-UHFFFAOYSA-N	[1]

Synthesis

A common and effective method for the synthesis of 2-aminobenzamide derivatives is the reaction of isatoic anhydride with a corresponding amine.[2][3]

General Experimental Protocol: Synthesis from Isatoic Anhydride

This protocol is adapted from procedures for the synthesis of similar 2-aminobenzamide derivatives.[2]

Materials:

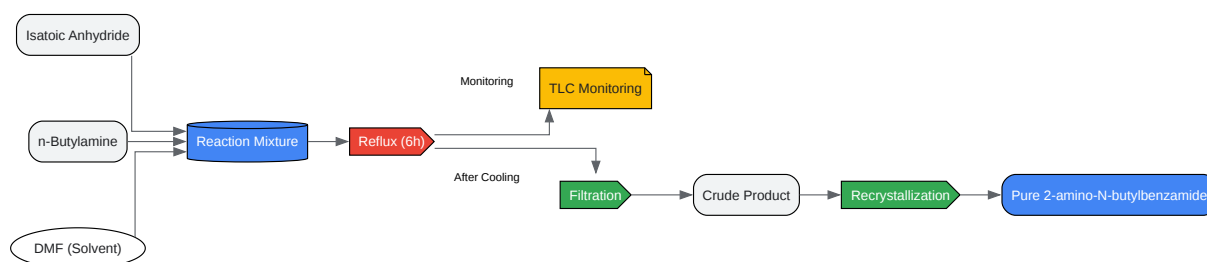
- Isatoic anhydride
- n-Butylamine
- Dimethylformamide (DMF)

- Ethanol (for recrystallization)
- Chloroform (for TLC)

Procedure:

- To a solution of isatoic anhydride (1.0 equivalent) in DMF, add a solution of n-butylamine (1.0 equivalent) in DMF.
- Reflux the reaction mixture for approximately 6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with an ethanol:chloroform solvent system.
- Upon completion, cool the reaction mixture to room temperature.
- The precipitated solid product is collected by filtration.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to afford pure **2-amino-N-butylbenzamide**.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **2-amino-N-butylbenzamide**.

Potential Biological Activities and Drug Development

While no specific biological activities have been reported for **2-amino-N-butylbenzamide**, analysis of related compounds suggests several potential areas for investigation.

Antimicrobial Activity

Several studies have demonstrated that 2-aminobenzamide derivatives possess antimicrobial properties.^{[4][5]} These compounds have been shown to be active against both Gram-positive and Gram-negative bacteria, as well as some fungal strains.^[4] The mechanism of action for related benzamides is thought to involve the disruption of microbial cell membrane transport processes and the inhibition of key enzymes and nucleic acid synthesis.^[6]

Anti-inflammatory Activity

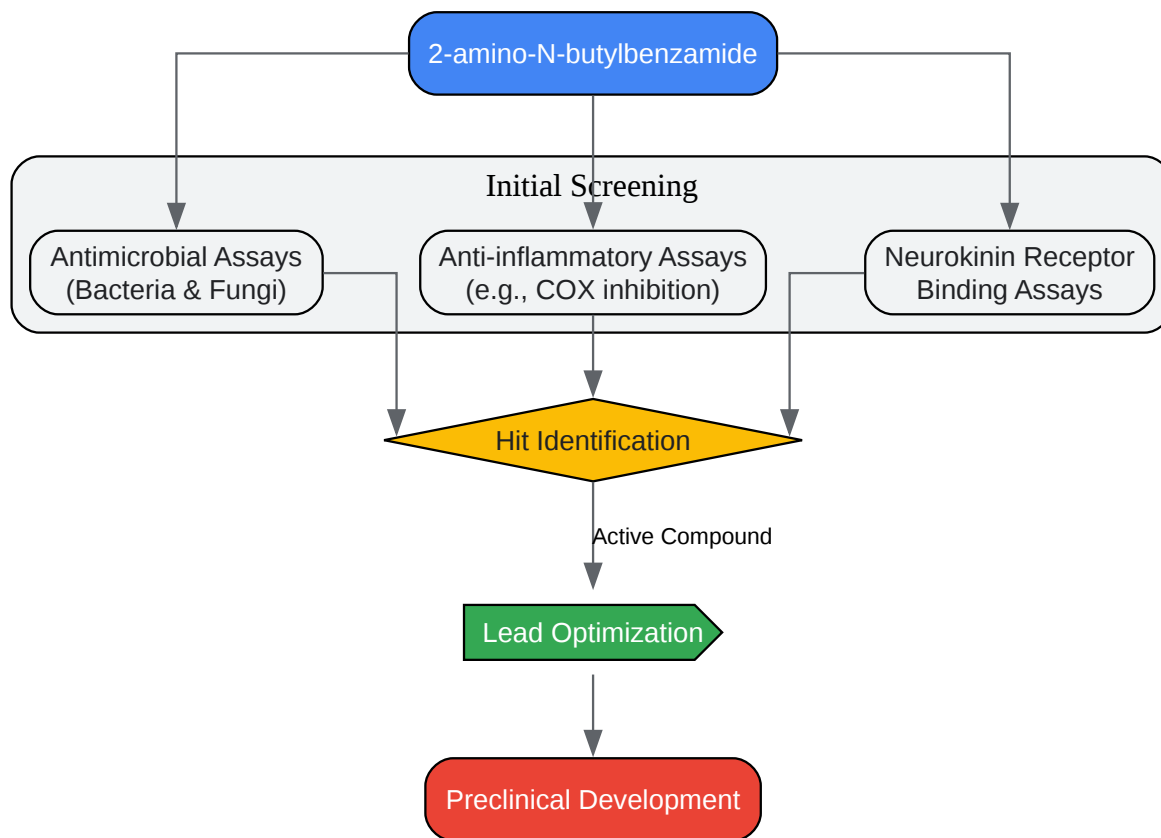
Benzamide derivatives have been investigated for their anti-inflammatory properties.^{[7][8]} Some of these compounds are believed to exert their effects through the inhibition of cyclooxygenase (COX) enzymes and modulation of the NF-κB signaling pathway, which are critical in the inflammatory response.^{[9][10]}

Neurokinin Receptor Antagonism

A class of related compounds, 4-amino-2-(aryl)-butylbenzamides, have been identified as potent antagonists of the human neurokinin-2 (NK2) receptor.^[11] The NK2 receptor is a member of the tachykinin receptor family and is involved in various physiological processes.^{[12][13]} This suggests that **2-amino-N-butylbenzamide** could be investigated for its potential activity at neurokinin receptors.

Proposed Drug Discovery and Screening Workflow

Based on the activities of related compounds, a logical workflow for the initial investigation of **2-amino-N-butylbenzamide** in a drug discovery context is proposed.



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Caption: Potential drug discovery workflow for **2-amino-N-butylbenzamide**.

Safety and Handling

Specific safety data for **2-amino-N-butylbenzamide** is not readily available. However, based on safety data sheets for the related compound, 2-amino-N-benzylbenzamide, the following general precautions should be taken:

- **Handling:** Handle in a well-ventilated place. Wear suitable protective clothing, including gloves and safety goggles. Avoid contact with skin and eyes. Avoid formation of dust and aerosols.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.

- First Aid:
 - Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen.
 - Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.
 - Eye Contact: Rinse with pure water for at least 15 minutes.
 - Ingestion: Rinse mouth with water. Do not induce vomiting.

Note: This information is for general guidance only. A specific Safety Data Sheet (SDS) for **2-amino-N-butylbenzamide** should be consulted before handling.

Conclusion

2-Amino-N-butylbenzamide is a readily synthesizable compound with potential for biological activity based on the known properties of related benzamide derivatives. The most promising areas for investigation appear to be its potential antimicrobial, anti-inflammatory, and neurokinin receptor modulating activities. Further research is required to fully elucidate the pharmacological profile of this compound. The experimental protocols and workflows provided in this guide offer a starting point for researchers interested in exploring the therapeutic potential of **2-amino-N-butylbenzamide**.

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